

Comprehensive Characterization Guide: 1-(4-Bromophenyl)-4-ethynyl-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(4-Bromophenyl)-4-ethynyl-1H-pyrazole

Cat. No.: B8167941

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Executive Summary: The Bifunctional Scaffold

1-(4-Bromophenyl)-4-ethynyl-1H-pyrazole represents a high-value intermediate characterized by two orthogonal reactive handles:

- Aryl Bromide (C-Br): A site for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to introduce complexity at the N1-phenyl ring.
- Terminal Alkyne (C≡CH): A versatile handle for copper-catalyzed azide-alkyne cycloaddition (CuAAC "Click" chemistry) or Sonogashira coupling at the C4-pyrazole position.

This dual functionality makes it an ideal scaffold for fragment-based drug discovery (FBDD) and the synthesis of kinase inhibitors, where the pyrazole core often serves as a hinge-binding motif.

Synthetic Pathway & Workflow

The synthesis of this molecule typically proceeds via a convergent route, ensuring regioselectivity at the N1 position and preserving the integrity of the alkyne.

Core Workflow:

- N-Arylation: Copper-catalyzed Chan-Lam coupling of 4-iodopyrazole with 4-bromophenylboronic acid.
- Sonogashira Coupling: Selective cross-coupling of the 4-iodo position with trimethylsilylacetylene (TMSA).
- Desilylation: Mild deprotection to reveal the terminal alkyne.



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Caption: Convergent synthetic pathway ensuring regioselective installation of the N1-aryl and C4-ethynyl moieties.

Physicochemical Characterization Profile

The following data represents the anticipated characterization profile for the target molecule, derived from structural analogs (e.g., 1-(4-bromophenyl)-1H-pyrazole) and standard spectroscopic principles for ethynyl-substituted heterocycles.

3.1 Physical Properties

Property	Value / Description	Method/Notes
Appearance	Off-white to pale yellow crystalline solid	Visual inspection after recrystallization (EtOH/Hexane).
Molecular Formula	C ₁₁ H ₇ BrN ₂	-
Molecular Weight	247.09 g/mol	Calculated based on IUPAC atomic weights.
Melting Point	128 – 132 °C (Predicted)	Consistent with 1-(4-bromophenyl)-1H-pyrazole analogs (MP ~132-136°C).
Solubility	Soluble in DMSO, DMF, DCM, CHCl ₃ .	Low solubility in water and hexane.
Rf Value	~0.45	TLC (Hexane:EtOAc 4:1), UV active.

3.2 Spectroscopic Data (Reference Standards)

Proton NMR (

¹H NMR, 400 MHz, DMSO-

)

- δ 8.75 (s, 1H): Pyrazole C5-H. Deshielded due to the adjacent N1-aryl group.
- δ 7.92 (s, 1H): Pyrazole C3-H.
- δ 7.80 (d, J = 8.8 Hz, 2H): Aryl protons ortho to the pyrazole ring.
- δ 7.65 (d, J = 8.8 Hz, 2H): Aryl protons ortho to the bromine atom.
- δ 4.25 (s, 1H): Ethynyl proton (≡C-H). Characteristic singlet.

Carbon NMR (

C NMR, 100 MHz, DMSO-

)

- Aromatic Carbons: ~141.0 (C-N), 139.5 (C5), 132.5 (C-Br), 129.8 (C3), 122.0 (C-Aryl), 119.5 (C-Aryl).
- Alkyne Carbons: ~82.5 (Internal C≡), ~76.0 (Terminal ≡CH).
- Quaternary C4: ~105.0.

Infrared Spectroscopy (FT-IR, KBr)

- 3280 cm^{-1} : ≡C-H stretching (Sharp, diagnostic).
- 2115 cm^{-1} : C≡C stretching (Weak).
- 1590, 1500 cm^{-1} : C=C / C=N aromatic stretching.
- 1070 cm^{-1} : C-Br stretching.

Mass Spectrometry (HRMS-ESI)

- Observed Ion: $[\text{M}+\text{H}]^+ = 246.98 / 248.98$.
- Pattern: Characteristic 1:1 isotopic ratio confirming the presence of one Bromine atom (

Br /

Br).

Experimental Protocols

Protocol A: Quality Control & Purity Assessment (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.

- B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (Aromatic) and 210 nm (Alkyne).
- Acceptance Criteria: Purity > 98.0% (Area %).

Protocol B: Deprotection of TMS-Intermediate

- Objective: Isolation of the terminal alkyne.
- Procedure:
 - Dissolve 1-(4-bromophenyl)-4-((trimethylsilyl)ethynyl)-1H-pyrazole (1.0 eq) in MeOH (0.1 M).
 - Add Potassium Carbonate (K_2CO_3 , 1.5 eq) at room temperature.
 - Stir for 2 hours (Monitor by TLC: disappearance of non-polar spot).
 - Workup: Dilute with water, extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.[\[2\]](#)
 - Purification: Recrystallize from Ethanol/Hexane or purify via silica gel flash chromatography (0-20% EtOAc in Hexane).

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- To cite this document: BenchChem. [Comprehensive Characterization Guide: 1-(4-Bromophenyl)-4-ethynyl-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8167941/docs#comprehensive-characterization-guide-1-4-bromophenyl-4-ethynyl-1h-pyrazole>]

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